

An In-Depth Technical Guide to the Physical Properties of Methyl Cyclopentylphenylglycolate

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Compound of Interest

Compound Name: *Methyl cyclopentylphenylglycolate*

Cat. No.: B023521

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Prepared for: Researchers, Scientists, and Drug Development Professionals

Introduction: The Significance of Methyl Cyclopentylphenylglycolate

Methyl cyclopentylphenylglycolate, a notable organic compound, holds considerable interest within the realms of organic synthesis and materials science. As an ester derivative of cyclopentylmandelic acid, its molecular structure offers a versatile scaffold for the development of novel chemical entities. Understanding its fundamental physical properties, such as boiling point and density, is a critical prerequisite for its effective application in research and development, influencing everything from reaction kinetics and purification methodologies to formulation and material characterization. This guide provides a detailed examination of these key physical parameters, supported by established experimental protocols for their accurate determination.

Core Physical Properties of Methyl Cyclopentylphenylglycolate

The physical state of **Methyl cyclopentylphenylglycolate** at ambient conditions is described as a pale oil, indicating it is a liquid with relatively low volatility at room temperature.^[1] The quantitative physical properties are summarized in the table below.

Physical Property	Value	Conditions	Source
Boiling Point	120-127 °C	at 0.25 Torr	[2] [3]
357.539 °C	at 760 mmHg	[1]	
Density	1.160 ± 0.06 g/cm³	Predicted	[2] [3]
1.161 g/cm³	Not specified	[1]	

Note: The significant difference in boiling points is attributed to the vastly different pressure conditions under which they were determined. The lower boiling point at reduced pressure (vacuum) is a common characteristic of organic compounds, allowing for distillation at lower temperatures to prevent decomposition.

Experimental Determination of Physical Properties

Accurate determination of the boiling point and density of **Methyl cyclopentylphenylglycolate** is essential for its characterization and use in further applications. The following sections detail robust experimental methodologies for obtaining these values.

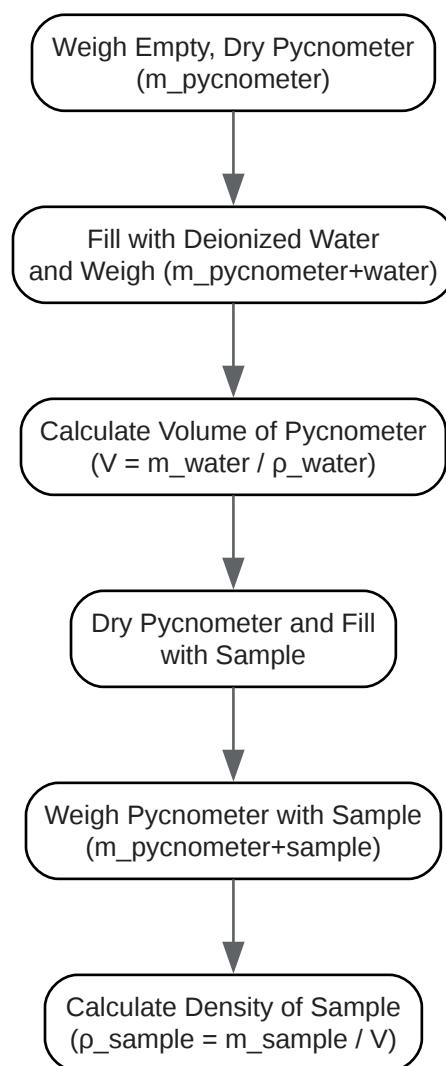
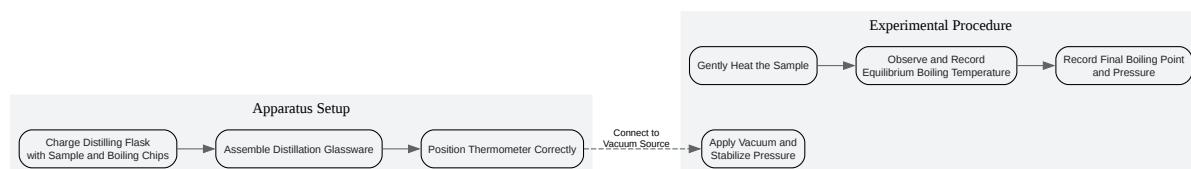
Boiling Point Determination via Vacuum Distillation

Given the high boiling point of **Methyl cyclopentylphenylglycolate** at atmospheric pressure, vacuum distillation is the preferred method for its purification and boiling point determination. This technique allows the substance to boil at a significantly lower temperature, thereby preventing potential thermal degradation.

Methodology:

- Apparatus Setup: A standard simple distillation apparatus is assembled, ensuring all glassware joints are properly sealed to maintain a vacuum. A heat-resistant flask (distilling flask) is charged with the **Methyl cyclopentylphenylglycolate** sample and a few boiling chips or a magnetic stir bar to ensure smooth boiling. The thermometer is positioned so that the top of the bulb is level with the side arm of the distillation head.
- Vacuum Application: The apparatus is connected to a vacuum source, and the pressure is gradually reduced to the desired level (e.g., 0.25 Torr) and monitored with a manometer.

- Heating: The distilling flask is gently heated using a heating mantle. The temperature is slowly increased until the liquid begins to boil.
- Equilibrium and Measurement: As the vapor condenses on the thermometer bulb, a stable temperature reading will be observed. This equilibrium temperature, where the vapor and liquid phases are in equilibrium, is recorded as the boiling point at the measured pressure.[4]
[5]
- Data Recording: It is crucial to record both the boiling temperature and the precise pressure at which the measurement was taken.[5]



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